

A Comprehensive Technical Guide to the Fundamental Chemical Properties of 2,4-Dimethylpentane

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Compound of Interest

Compound Name: 2,4-Dimethylpentane

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Introduction

2,4-Dimethylpentane, an isomer of heptane, is a branched-chain alkane with significant applications as a solvent and in fuel formulations.^[1] Its branched structure confers a high octane rating, making it a desirable component in gasoline to prevent knocking.^[1] This technical guide provides an in-depth overview of the core fundamental chemical and physical properties of **2,4-Dimethylpentane**, complete with experimental methodologies and structured data for ease of reference.

Chemical and Physical Properties

The fundamental identifiers and physical properties of **2,4-Dimethylpentane** are summarized in the tables below. These properties are crucial for its handling, application, and in the design of chemical processes.

Table 1: Chemical Identifiers and Molecular Properties

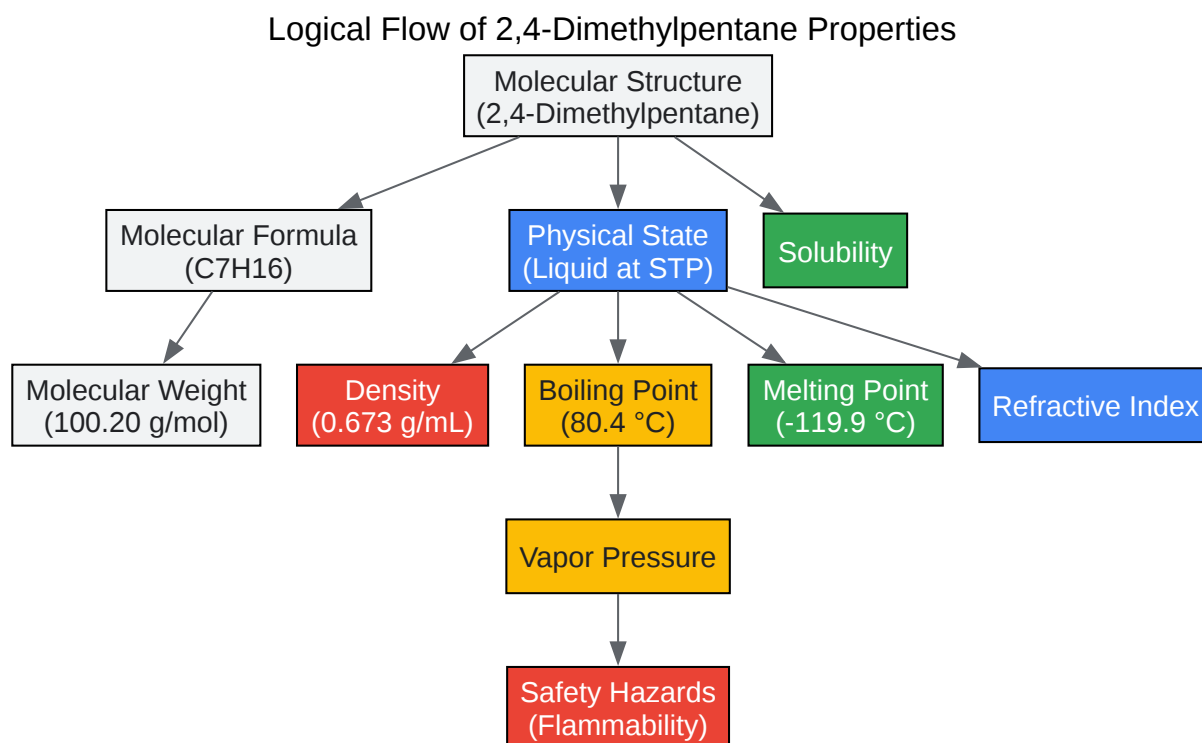
Property	Value	Reference
IUPAC Name	2,4-dimethylpentane	[2]
CAS Number	108-08-7	[3][4]
Molecular Formula	C ₇ H ₁₆	[2][3]
Molecular Weight	100.20 g/mol	[2][4]
SMILES	CC(C)CC(C)C	[2]
InChI Key	BZHMBWZPUJHVEE-UHFFFAOYSA-N	[2]

Table 2: Physical and Thermochemical Properties

Property	Value	Reference
Appearance	Colorless liquid	[2]
Odor	Hydrocarbon-like	[3]
Density	0.673 g/mL at 25 °C	[4][5]
Boiling Point	80 °C to 80.4 °C	[1][4]
Melting Point	-123 °C to -119.9 °C	[1][6]
Flash Point	-12 °C (10 °F)	[6]
Refractive Index	1.381 to 1.382 (at 20 °C)	[4][6]
Vapor Pressure	79.4 mmHg	[2]
Solubility in Water	Insoluble (4.41 mg/kg at 25 °C)	[7][8]
Solubility in Organic Solvents	Soluble in acetone, benzene, chloroform, alcohol, and ether	[6]

Logical Relationship of Key Properties

The following diagram illustrates the logical connections between the fundamental properties of **2,4-Dimethylpentane**.



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Key properties of **2,4-Dimethylpentane**.

Experimental Protocols

Detailed experimental procedures for determining the key properties of **2,4-Dimethylpentane** are outlined below. These methodologies are based on standard laboratory practices and established testing standards.

Determination of Boiling Point

The boiling point of **2,4-Dimethylpentane** can be determined using a Thiele tube apparatus, a technique suitable for small sample volumes.[9]

Methodology:

- A small sample of **2,4-Dimethylpentane** (less than 0.5 mL) is placed in a small glass vial (Durham tube).
- A capillary tube, sealed at one end, is inverted and placed into the sample.
- The vial is attached to a thermometer, ensuring the bottom of the vial is level with the thermometer bulb.
- This assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The Thiele tube is gently heated, and the temperature is monitored.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the capillary tube.
- The heat is then removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^[9]

Determination of Density

The density of a volatile liquid like **2,4-Dimethylpentane** can be accurately measured using a pycnometer or a volumetric flask.

Methodology:

- A clean, dry volumetric flask of a known volume (e.g., 100 mL) with a stopper is accurately weighed.
- The flask is filled to the calibration mark with **2,4-Dimethylpentane**, ensuring the bottom of the meniscus is on the line.
- The flask is stoppered to prevent evaporation and reweighed.
- The density is calculated by dividing the mass of the liquid by the known volume of the flask.

Determination of Melting Point

The melting point of **2,4-Dimethylpentane**, which is very low, is determined using a specialized low-temperature apparatus. The general principle involves cooling a sample and observing the temperature at which the solid phase transitions to a liquid.

Methodology:

- A small amount of the sample is introduced into a capillary tube.
- The capillary tube is placed in a melting point apparatus capable of reaching and controlling temperatures as low as -130°C .
- The sample is cooled until it solidifies completely.
- The temperature is then slowly increased at a controlled rate (e.g., $1\text{--}2^{\circ}\text{C}$ per minute).
- The temperature at which the first signs of melting are observed and the temperature at which the entire sample becomes liquid are recorded as the melting point range.^[5]

Determination of Solubility

The solubility of a hydrocarbon like **2,4-Dimethylpentane** in water can be determined by a multiple equilibration procedure, which relies on the analysis of the vapor phase.

Methodology:

- A known volume of water and an excess of **2,4-Dimethylpentane** are placed in a sealed container with a known headspace volume.
- The container is agitated at a constant temperature until equilibrium is reached between the liquid and vapor phases.
- A sample of the headspace gas is withdrawn and analyzed using gas chromatography (GC) to determine the concentration of **2,4-Dimethylpentane** in the vapor phase.
- Using the partition coefficient, which is the ratio of the concentration in the vapor phase to the concentration in the liquid phase, and the known vapor pressure of pure **2,4-Dimethylpentane**, the solubility in water can be calculated.

Determination of Refractive Index

The refractive index of **2,4-Dimethylpentane** is determined using a refractometer, following a standard test method such as ASTM D1218.[\[2\]](#)[\[3\]](#)

Methodology:

- The refractometer is calibrated using a standard of known refractive index.
- A few drops of **2,4-Dimethylpentane** are placed on the prism of the refractometer.
- The temperature of the prism is controlled, typically at 20 °C.
- Light is passed through the sample, and the instrument measures the angle of refraction.
- The refractive index is read directly from the instrument's scale or digital display.[\[2\]](#)

Determination of Flash Point

The flash point of **2,4-Dimethylpentane** is determined using a closed-cup tester, as it is a highly flammable liquid. Standard methods such as ASTM D56 (Tag Closed Cup) or ASTM D93 (Pensky-Martens Closed Cup) are commonly used.[\[10\]](#)[\[11\]](#)

Methodology:

- A specified volume of **2,4-Dimethylpentane** is placed in the test cup of the apparatus.
- The cup is sealed with a lid containing an ignition source, a thermometer, and a stirrer.
- The sample is heated at a slow, constant rate while being stirred.
- At regular temperature intervals, the ignition source is applied to the vapor space above the liquid.
- The flash point is the lowest temperature at which the vapors ignite momentarily.[\[11\]](#)

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and identification of **2,4-Dimethylpentane**.

- ¹H NMR Spectroscopy: The proton NMR spectrum of **2,4-Dimethylpentane** is relatively simple due to its symmetry. It exhibits signals in the upfield region (typically 0.8–1.2 ppm), which is characteristic of saturated hydrocarbons. The spectrum shows three distinct chemical environments for the protons.[6]
- ¹³C NMR Spectroscopy: The carbon-13 NMR spectrum of **2,4-Dimethylpentane** displays three signals, corresponding to the three different carbon environments in the molecule. These signals also appear in the upfield region (10–50 ppm).[4]
- Infrared (IR) Spectroscopy: The IR spectrum of **2,4-Dimethylpentane** is characterized by strong C-H stretching vibrations between 2880 and 2940 cm⁻¹ and C-H deformation vibrations between 1365 and 1480 cm⁻¹. The region from approximately 400 to 1500 cm⁻¹ serves as a "fingerprint" region for identification.[12]

Safety Information

2,4-Dimethylpentane is a highly flammable liquid and vapor.[1] It may be fatal if swallowed and enters the airways. It can cause skin irritation and may cause drowsiness or dizziness.[6] Appropriate safety precautions, including the use of personal protective equipment and working in a well-ventilated area, should be strictly followed. GHS hazard pictograms associated with **2,4-Dimethylpentane** include the flame, health hazard, and exclamation mark symbols.[1]

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